

Technical Support Center: Synthesis of N-(3-bromophenyl)hydrazinecarbothioamide

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Compound of Interest

Compound Name:	N-(3-bromophenyl)hydrazinecarbothioamide
CAS No.:	116567-17-0
Cat. No.:	B058342

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Welcome to the technical support center for the synthesis of **N-(3-bromophenyl)hydrazinecarbothioamide**. This guide is designed for researchers, scientists, and professionals in drug development. Here, you will find in-depth troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to enhance the yield and purity of your synthesis.

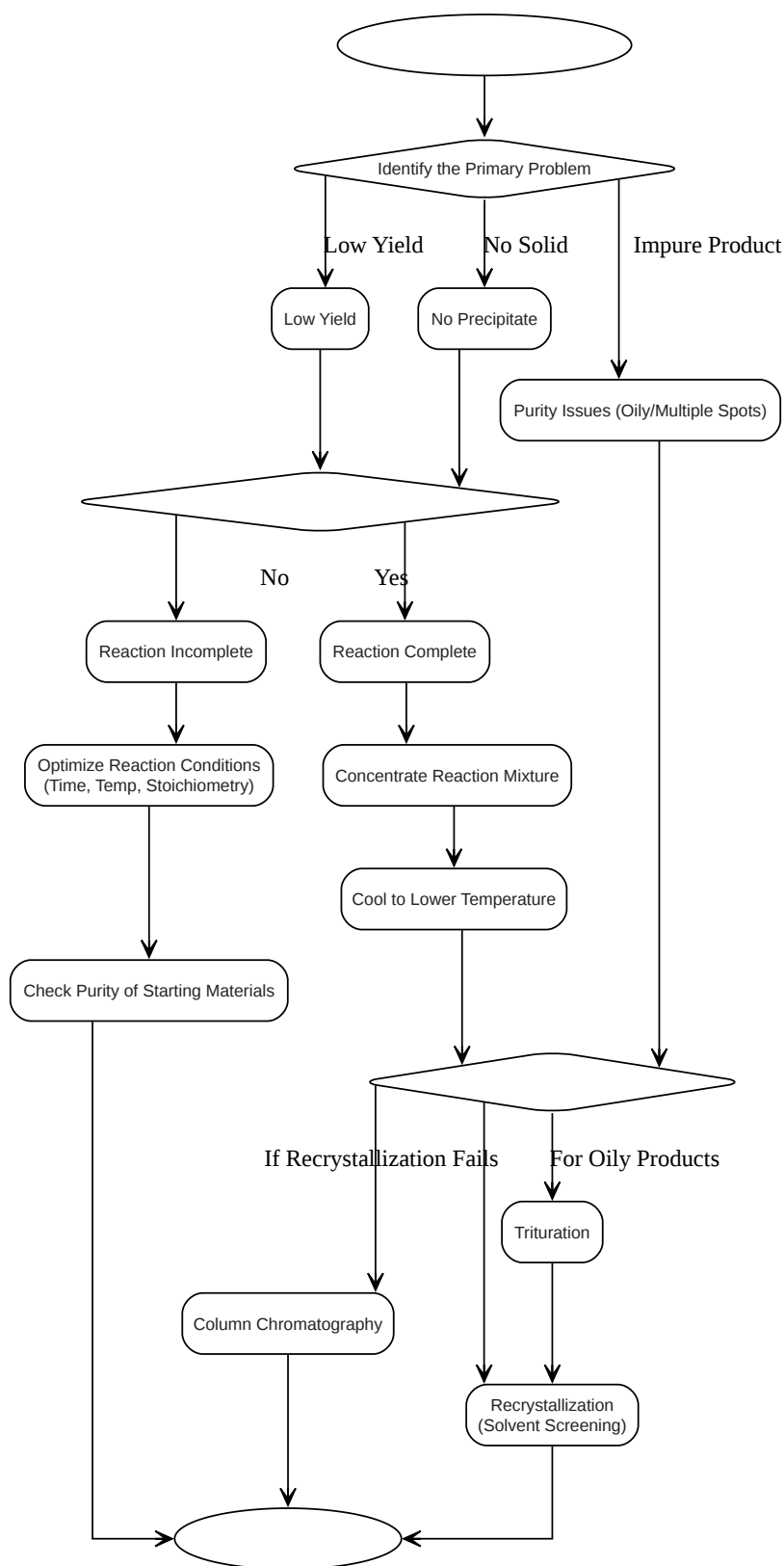
Introduction

N-(3-bromophenyl)hydrazinecarbothioamide, also known as 4-(3-bromophenyl)thiosemicarbazide, is a crucial intermediate in the synthesis of various heterocyclic compounds with significant pharmacological potential. Thiosemicarbazides and their derivatives are known to exhibit a wide range of biological activities, including antibacterial, antifungal, anticonvulsant, and anticancer properties[1][2]. The presence of the bromophenyl moiety can further enhance these activities[3].

The most direct and efficient synthesis route involves the nucleophilic addition of hydrazine to 3-bromophenyl isothiocyanate. While seemingly straightforward, this reaction can present challenges related to yield, purity, and side-product formation. This guide provides a comprehensive resource to navigate these potential issues and achieve a successful synthesis.

Reaction Mechanism and Workflow

The fundamental reaction involves the attack of the highly nucleophilic amino group of hydrazine on the electrophilic carbon atom of the isothiocyanate group.



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Sources

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- 2. chemmethod.com [chemmethod.com]
- 3. pubs.acs.org [pubs.acs.org]
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